

# N-Methoxyacetamide: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *N-Methoxyacetamide*

Cat. No.: *B1266195*





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This document provides a comprehensive technical overview of the safety protocols and handling procedures for **N-Methoxyacetamide** (CAS No: 5806-90-6). It is intended for researchers, scientists, and professionals in the field of drug development who may handle this compound. The guide consolidates critical safety information, including hazard classifications, personal protective equipment (PPE) recommendations, and emergency procedures.

## Hazard Identification and Classification

**N-Methoxyacetamide** is classified as a flammable liquid and vapor that causes skin and respiratory irritation.[1] It may also cause serious eye irritation.[1] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.

Table 1: GHS Hazard Classification for **N-Methoxyacetamide**

| Hazard Class                                    | Hazard Category | GHS Pictogram   | Signal Word | Hazard Statement                          |
|---|-----------------|---|-------------|---|
| Flammable Liquids                               | Category 3      |  | Warning     | H226: Flammable liquid and vapor[1]       |
| Skin Corrosion/Irritation                       | Category 2      |  | Warning     | H315: Causes skin irritation[1]           |
| Serious Eye Damage/Eye Irritation               | Category 2A     |  | Warning     | H319: Causes serious eye irritation[1]    |
| Specific Target Organ Toxicity, Single Exposure | Category 3      |  | Warning     | H335: May cause respiratory irritation[1] |

Source: GHS information provided to the ECHA C&L Inventory.[1]

## Physical and Chemical Properties

Understanding the physical and chemical properties of **N-Methoxyacetamide** is fundamental to its safe handling.

Table 2: Physical and Chemical Data for **N-Methoxyacetamide** & Related Compounds

| Property                 | Value   | Compound                    |
|--------------------------|---|-----------------------------|
| Molecular Formula        | C <sub>3</sub> H <sub>7</sub> NO <sub>2</sub> | N-Methoxyacetamide          |
| Molecular Weight         | 89.09 g/mol [1]                               | N-Methoxyacetamide          |
| Flash Point              | 37.8 - 93.3 °C (100 - 200 °F)[2]              | N-Methoxy-N-methylacetamide |
| Flash Point              | 116 °C / 240.8 °F[3]                          | N-Methylacetamide           |
| Upper Explosion Limit    | 18.10%[3]                                     | N-Methylacetamide           |
| Lower Explosion Limit    | 3.20%[3]                                      | N-Methylacetamide           |
| Autoignition Temperature | 490 °C / 914 °F[3]                            | N-Methylacetamide           |

Note: Data for closely related compounds are provided for context where specific data for **N-Methoxyacetamide** is not available.

## Safe Handling and Storage

Proper handling and storage are critical to prevent exposure and accidents.

### 3.1 Engineering Controls and Handling Procedures

- Handle the substance in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors.[4][5]
- Avoid contact with skin, eyes, and clothing.[4][6][7]
- Use non-sparking tools and explosion-proof equipment, as vapors may form explosive mixtures with air.[4][7]
- Take precautionary measures against static discharge.[4][7] Ground and bond containers and receiving equipment.[2][4]
- Do not breathe dust, mists, or vapors.[7][8]
- Wash hands thoroughly after handling and before breaks.[5][9]

### 3.2 Storage Conditions

- Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Keep containers tightly closed to prevent leakage and moisture absorption.[\[2\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Store separately from incompatible materials, such as strong oxidizing agents.[\[3\]](#)[\[4\]](#)[\[7\]](#)
- For some related compounds, storage under an inert atmosphere is recommended.[\[5\]](#)[\[9\]](#)

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to ensure personal safety when handling **N-Methoxyacetamide**.

Table 3: Recommended Personal Protective Equipment (PPE)

| Protection Type | Specification   |
|-----------------|---|
| Eye/Face        | Wear tightly fitting safety goggles or a face shield. <a href="#">[4]</a> <a href="#">[5]</a> Equipment should be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). <a href="#">[5]</a>   |
| Skin            | Handle with chemical-impermeable gloves (e.g., nitrile rubber, neoprene). <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> Gloves must be inspected before use. <a href="#">[5]</a> <a href="#">[9]</a> Wear appropriate protective clothing, such as a lab coat or impervious clothing, to prevent skin exposure. <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a> |
| Respiratory     | If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA or European Standard approved respirator with appropriate cartridges (e.g., organic vapor). <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[8]</a>  |

## Emergency and First Aid Protocols

In the event of an emergency, immediate and appropriate action is crucial.

5.1 First Aid Measures The following protocols should be followed in case of exposure:

- General Advice: Consult a physician and show them the Safety Data Sheet (SDS).[\[2\]](#)[\[5\]](#)
- Inhalation: Move the person to fresh air.[\[5\]](#)[\[8\]](#)[\[10\]](#) If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[\[5\]](#)[\[8\]](#)[\[10\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[7\]](#)[\[8\]](#) Wash the affected area with soap and plenty of water for at least 15 minutes.[\[2\]](#)[\[5\]](#)[\[8\]](#) Seek medical attention.[\[2\]](#)[\[5\]](#)[\[7\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[5\]](#)[\[8\]](#)[\[10\]](#) Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[8\]](#)[\[10\]](#)
- Ingestion: Do NOT induce vomiting.[\[2\]](#)[\[10\]](#) Rinse the mouth with water.[\[2\]](#)[\[5\]](#)[\[8\]](#) Never give anything by mouth to an unconscious person.[\[2\]](#)[\[5\]](#) Seek immediate medical attention.[\[8\]](#)[\[10\]](#)

5.2 Fire-Fighting Procedures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), alcohol-resistant foam, or water spray.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Specific Hazards: The compound is flammable and its vapors can form explosive mixtures with air.[\[7\]](#) Vapors may travel to a source of ignition and flash back.[\[7\]](#) Hazardous combustion products include carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).[\[2\]](#)[\[7\]](#)[\[10\]](#)
- Protective Actions: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[\[5\]](#)[\[7\]](#)[\[10\]](#) Use water spray to cool unopened containers.[\[2\]](#)

5.3 Accidental Release and Spill Cleanup Protocol

- Personal Precautions: Evacuate personnel to a safe area.[\[4\]](#)[\[5\]](#) Remove all sources of ignition and ensure adequate ventilation.[\[4\]](#)[\[7\]](#)[\[10\]](#) Avoid breathing vapors and contact with the material.[\[4\]](#)[\[6\]](#) Wear the appropriate PPE as described in Section 4.[\[4\]](#)[\[5\]](#)
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[\[4\]](#)[\[5\]](#)

- Containment and Cleanup:
  - For liquid spills, use an inert absorbent material such as sand, silica gel, or universal binder.[\[7\]](#)
  - For solid residue, sweep or shovel up the material without creating dust.[\[5\]](#)[\[6\]](#)
  - Use spark-proof tools for collection.[\[4\]](#)[\[7\]](#)
  - Collect the waste in a suitable, closed, and labeled container for disposal.[\[5\]](#)[\[6\]](#)[\[7\]](#)
  - Dispose of the waste at an approved waste disposal plant in accordance with local, regional, and national regulations.[\[4\]](#)

## Logical Workflow for Handling and Emergency Response

The following diagram illustrates the logical workflow for the safe handling of **N-Methoxyacetamide**, from initial risk assessment to emergency response and disposal.



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Caption: Workflow for safe handling and emergency response for **N-Methoxyacetamide**.

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